

Safe Disposal of **tert-Butylmethoxyphenylsilyl Bromide**: A Procedural Guide

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Compound of Interest

Compound Name: *tert-Butylmethoxyphenylsilyl
Bromide*

Cat. No.: *B1275323*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides essential safety and logistical information for the proper disposal of **tert-Butylmethoxyphenylsilyl Bromide** (CAS RN: 94124-39-7). Adherence to these procedures is critical to ensure personnel safety and environmental compliance. This compound is corrosive and can cause severe skin burns and eye damage; therefore, it must be handled with care throughout its lifecycle, including disposal.

Key Safety and Hazard Information

Proper handling and disposal are informed by the inherent hazards of the substance. The following table summarizes critical data for **tert-Butylmethoxyphenylsilyl Bromide**.

Property	Value / Information	Citation
Molecular Formula	C11H17BrOSi	
Appearance	Colorless to Almost colorless clear or slightly cloudy liquid	
GHS Hazard Statements	H314: Causes severe skin burns and eye damage.H290: May be corrosive to metals.	
Key Precautionary Statements	P234: Keep only in original container.P280: Wear protective gloves/ protective clothing/ eye protection/ face protection.P390: Absorb spillage to prevent material damage.P406: Store in corrosive resistant container with a resistant inner liner.P501: Dispose of contents/ container to an approved waste disposal plant.	
Incompatibilities	Moisture Sensitive, Heat Sensitive. Store away from oxidizing agents and strong bases.	
UN Number	UN3265 (Corrosive liquid, acidic, organic, n.o.s.)	

Standard Operating Procedure for Disposal

This step-by-step protocol outlines the process for safely disposing of **tert-Butylmethoxyphenylsilyl Bromide** waste. This procedure applies to residual amounts in original containers, contaminated labware (e.g., pipettes, vials), and absorbent materials from spill cleanup.

Step 1: Personal Protective Equipment (PPE)

Before handling the waste, ensure you are wearing the appropriate PPE.

- **Gloves:** Wear nitrile or other chemically resistant gloves.
- **Eye Protection:** Use chemical safety goggles and a face shield.
- **Lab Coat:** A flame-retardant and chemically resistant lab coat is required.
- **Ventilation:** All handling of this substance, including preparation for disposal, should occur inside a certified chemical fume hood.^[1]

Step 2: Waste Containment

Proper containment is crucial to prevent leaks and environmental contamination.

- **Primary Container:** If possible, leave the waste chemical in its original container. Ensure the cap is sealed tightly.
- **Secondary Containment:** Place the primary container into a larger, compatible, and leak-proof secondary container. A corrosive-resistant container with a resistant inner liner is required.^{[2][3]}
- **Contaminated Materials:** Place any contaminated items, such as gloves, absorbent pads, or glassware, into a designated, sealed hazardous waste bag or container. Do not mix this waste with other waste streams.

Step 3: Labeling

Accurate labeling prevents accidental misuse and ensures proper handling by waste management personnel.

- **Attach a Hazardous Waste Label:** Affix a completed hazardous waste label to the outer container.
- **Complete the Label:** Clearly write the full chemical name ("**tert-Butylmethoxyphenylsilyl Bromide**"), concentration, and accumulation start date. List all associated hazards

(Corrosive, Irritant).

Step 4: Temporary Storage

Store the labeled waste container in a designated satellite accumulation area or central hazardous waste storage facility.

- The storage area must be cool, dry, and well-ventilated.^[1]
- Store away from incompatible materials.
- Ensure the storage location is secure and accessible only to authorized personnel.

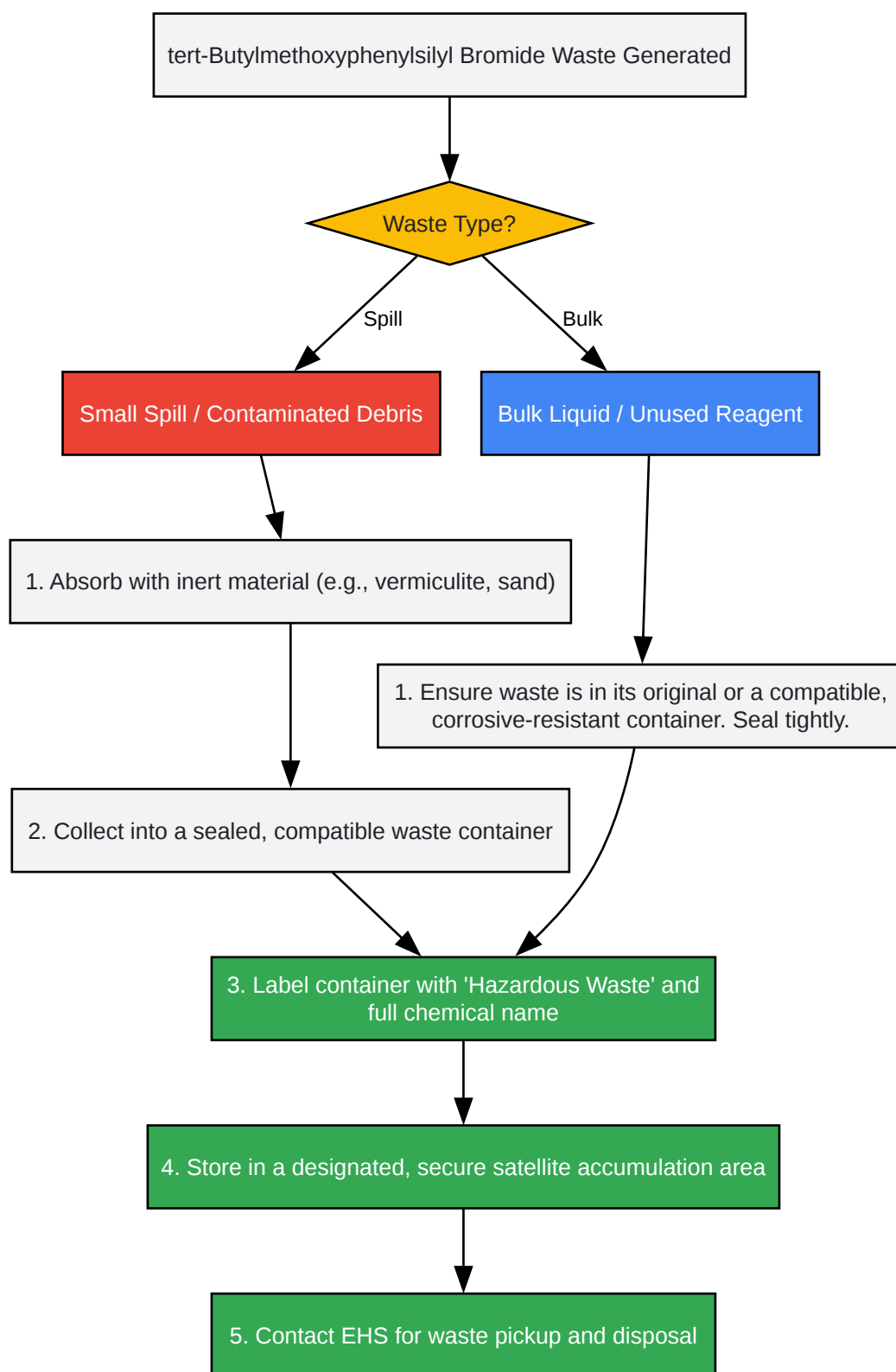
Step 5: Arrange for Disposal

Hazardous waste must be disposed of through official channels.

- Contact EHS: Contact your institution's Environmental Health & Safety (EHS) department to schedule a pickup for the hazardous waste.
- Manifesting: Ensure all required paperwork or digital manifests are completed as per your institution's and local regulations.
- Regulatory Compliance: The final disposal must be conducted at an approved and licensed waste disposal plant in accordance with all local, regional, and national regulations.^{[4][5]}

Disposal Workflow

The following diagram illustrates the decision-making process for the disposal of **tert-Butylmethoxyphenylsilyl Bromide**.



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Disposal decision workflow for **tert-Butylmethoxyphenylsilyl Bromide**.

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